

An In-depth Technical Guide to 2-Methoxybenzylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxybenzylamine

Cat. No.: B130920

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-methoxybenzylamine**, a versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. The document details its chemical and physical properties, outlines established synthesis protocols, and explores its primary uses, particularly in the preparation of bioactive compounds. Safety and handling information is also included to ensure its proper use in a laboratory setting. All quantitative data is presented in clear, tabular format, and key experimental workflows are visualized using Graphviz diagrams.

Introduction

2-Methoxybenzylamine, also known as (2-methoxyphenyl)methanamine, is an organic compound belonging to the benzylamine family.^[1] It is characterized by a benzylamine core substituted with a methoxy group at the ortho position of the benzene ring.^[2] This substitution influences its chemical reactivity and physical properties, making it a valuable building block in organic synthesis.^[1] While not known to occur naturally in significant amounts, it is produced industrially for use as an intermediate in the synthesis of a variety of more complex molecules.^[1] Its primary utility lies in the pharmaceutical sector, where it serves as a precursor for the synthesis of compounds such as GABAA receptor ligands, which have potential as analgesic agents, and 6-substituted purines.^{[1][3]}

Chemical and Physical Properties

2-Methoxybenzylamine is a colorless to pale yellow liquid at room temperature with a characteristic amine-like odor.^[1] A summary of its key physical and chemical properties is provided in the tables below.

Table 1: General Properties

Property	Value	Reference(s)
CAS Number	6850-57-3	[2]
Molecular Formula	C ₈ H ₁₁ NO	[2]
Molecular Weight	137.18 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Amine-like	[1]

Table 2: Physical Properties

Property	Value	Reference(s)
Boiling Point	227 °C at 724 mmHg	[3][5]
Density	1.051 g/mL at 25 °C	[3][5]
Refractive Index (n _{20/D})	1.548	[5]
Flash Point	100 °C (closed cup)	[5][6]
Water Solubility	Slightly soluble	[1]

Table 3: Chemical Identifiers

Identifier	Value	Reference(s)
IUPAC Name	(2-methoxyphenyl)methanamine	[4]
SMILES	<chem>COc1ccccc1CN</chem>	[5]
InChI	1S/C8H11NO/c1-10-8-5-3-2-4-7(8)6-9/h2-5H,6,9H2,1H3	[5]
InChIKey	PXJACNDVRNAFHD-UHFFFAOYSA-N	[2][5]

Synthesis of 2-Methoxybenzylamine

2-Methoxybenzylamine is typically synthesized via two primary routes: nucleophilic substitution of a 2-methoxybenzyl halide with ammonia or a primary amine, or the reductive amination of 2-methoxybenzaldehyde.[1] The latter is a widely used method in medicinal chemistry.[7]

Experimental Protocol: Reductive Amination of 2-Methoxybenzaldehyde

This protocol is a generalized procedure for the gram-scale reductive amination of an aldehyde, which can be adapted for the synthesis of **2-methoxybenzylamine**.[8]

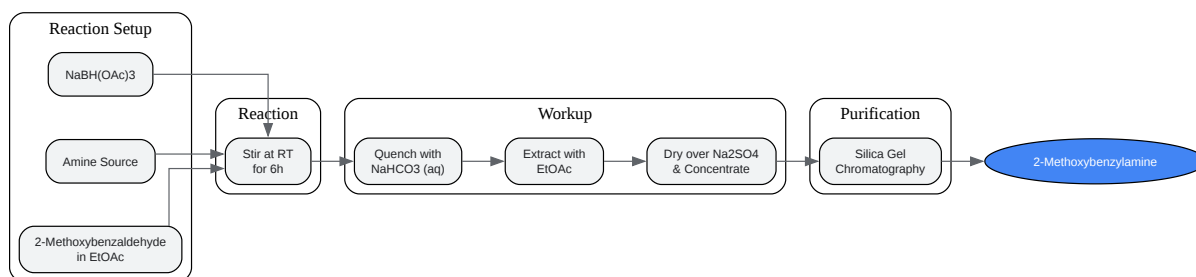
Materials:

- 2-Methoxybenzaldehyde
- Ammonia or an appropriate amine source (e.g., ammonium acetate)
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)

- Silica gel for column chromatography

Procedure:

- To a solution of 2-methoxybenzaldehyde (1 equivalent, 20 mmol) in ethyl acetate (40 mL), add the amine source (1.1 equivalents, 22 mmol).
- Stir the mixture at room temperature.
- Add sodium triacetoxyborohydride (1.2 equivalents, 24 mmol) portion-wise to the stirred solution.
- Continue stirring the reaction mixture at room temperature for 6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of NaHCO_3 (20 mL).
- Separate the organic layer, and extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- Purify the resulting residue by flash column chromatography on silica gel to afford **2-methoxybenzylamine**.



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Fig. 1: Reductive Amination Workflow for the Synthesis of **2-Methoxybenzylamine**.

Applications in Drug Development

2-Methoxybenzylamine is a key intermediate in the synthesis of various pharmaceutical compounds.^[1] Its utility stems from the presence of the reactive primary amine group, which can be readily functionalized.

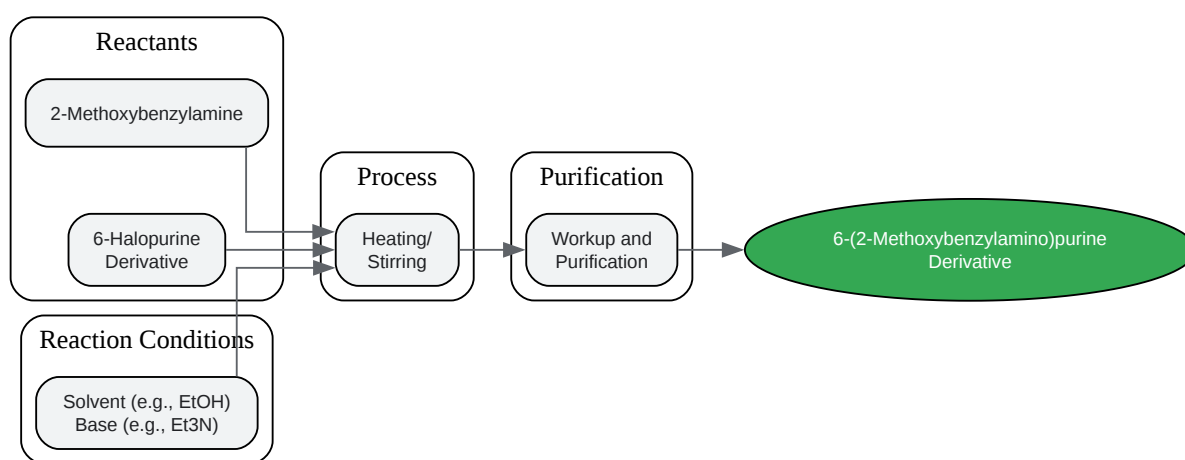
Synthesis of GABAA Receptor Ligands

2-Methoxybenzylamine is used in the preparation of ligands for the γ-aminobutyric acid type A (GABA_A) receptor.^{[1][9]} These receptors are the primary targets for inhibitory neurotransmission in the central nervous system, and modulators of these receptors can exhibit anxiolytic, sedative, and analgesic properties.^[10] While a specific protocol for the direct use of **2-methoxybenzylamine** in the synthesis of a named GABAA ligand is not readily available in the provided search results, the general principle involves the reaction of the amine with a suitable electrophile to construct the desired scaffold.

Preparation of 6-Substituted Purines

2-Methoxybenzylamine is also employed in the synthesis of 6-substituted purines.[3][11] Purine analogs are a class of compounds with a wide range of biological activities, including anti-cancer and anti-viral properties.[12] The synthesis typically involves the displacement of a leaving group at the 6-position of a purine ring by the amine group of **2-methoxybenzylamine**.

The following is a generalized workflow for the synthesis of a 6-(2-methoxybenzylamino)purine derivative.



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Fig. 2: General Workflow for the Synthesis of 6-Substituted Purines.

Signaling Pathways

Current literature does not indicate that **2-methoxybenzylamine** itself has a direct role in biological signaling pathways. Its significance in a biological context is primarily as a structural component of larger, pharmacologically active molecules. The biological activity of these larger molecules is determined by their interaction with specific targets, such as the GABAA receptor, rather than any intrinsic activity of the **2-methoxybenzylamine** moiety itself.

Safety and Handling

2-Methoxybenzylamine is a corrosive substance that can cause severe skin burns and eye damage.[4][13] It is essential to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a fume hood.[1]

Table 4: GHS Hazard Information

Hazard	Description	Reference(s)
Pictogram	GHS05 (Corrosion)	[6]
Signal Word	Danger	[6][13]
Hazard Statement	H314: Causes severe skin burns and eye damage	[4]
Precautionary Statements	P260, P264, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P363, P405, P501	[1][8]

First Aid Measures:

- If swallowed: Rinse mouth. Do NOT induce vomiting.[8]
- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water.[8]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[1]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]

In all cases of exposure, seek immediate medical attention.

Conclusion

2-Methoxybenzylamine is a valuable and versatile chemical intermediate with established applications in the synthesis of pharmaceutically relevant compounds. Its straightforward synthesis and the reactivity of its primary amine group make it a useful building block for drug

discovery and development. Researchers and scientists working with this compound should be familiar with its properties and adhere to strict safety protocols due to its corrosive nature. Further research into the applications of **2-methoxybenzylamine** could lead to the discovery of novel therapeutic agents.

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